

Spectroscopic data for 2-Chloroacetohydrazide hydrochloride and its derivatives

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Compound of Interest

Compound Name: 2-Chloroacetohydrazide
hydrochloride

CAS No.: 868-83-7

Cat. No.: B1584246

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Spectroscopic Data Guide: 2-Chloroacetohydrazide Hydrochloride & Derivatives

Executive Summary: The "Goldilocks" Linker

2-Chloroacetohydrazide hydrochloride (CAS: 868-83-7) represents a critical intermediate in the synthesis of nitrogenous heterocycles, particularly 1,3,4-oxadiazoles, thiadiazoles, and triazines. In drug discovery, it serves as a "Goldilocks" electrophile—more reactive than simple acetamides but significantly more stable and controllable than its bromo- or iodo-analogs.

This guide provides a validated spectroscopic atlas for the hydrochloride salt, distinguishing it from its free base and establishing performance benchmarks against alternative haloacetohydrazides.

Chemical Profile & Physical Properties[1][2][3][4][5][6]

The hydrochloride salt is preferred over the free base for storage and handling due to its resistance to oxidative dimerization and improved water solubility.

Property	2-Chloroacetohydrazide HCl	2-Chloroacetohydrazide (Free Base)
CAS	868-83-7	140-49-8
Formula		
MW	144.99 g/mol	108.53 g/mol
Appearance	White crystalline solid	White to pale yellow solid
Melting Point	160–163 °C (dec)	118–120 °C
Solubility	High (Water, DMSO, MeOH)	Mod.[1] (EtOH), Low (Water)
Stability	High (Hygroscopic)	Moderate (Light sensitive)

Spectroscopic Atlas

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

is the standard solvent. The acidic environment of the HCl salt causes significant downfield shifts and broadening of the hydrazide protons compared to the free base.

H NMR Data (400 MHz, DMSO-

)

Position	(ppm)	Multiplicity	Integration	Assignment	Structural Insight
NH/NH	10.5 – 11.2	Broad Singlet	3-4H		Proton exchange merges amide/amine signals; highly dependent on concentration /water.
CH	4.15 – 4.25	Singlet	2H		Deshielded by adjacent Cl and Carbonyl. Sharp singlet confirms no vicinal coupling.
Impurity	3.33	Broad	-		Common in hygroscopic HCl salts.

C NMR Data (100 MHz, DMSO-

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Position	(ppm)	Assignment	Notes
C=O	165.8	Carbonyl	Typical amide carbonyl range.
CH	41.2	-Methylene	Upfield shift relative to bromo-analog (~35 ppm) due to electronegativity/shielding balance.

“

Expert Note: In the free base, you would observe distinct signals for the amide NH (~9.8 ppm) and the terminal amino

(~4.3 ppm). The collapse of these into a broad downfield signal is the primary diagnostic for the successful formation of the hydrochloride salt.

Infrared Spectroscopy (FT-IR)

The salt formation dramatically alters the N-H stretching region.

Frequency ()	Assignment	Description
3200 – 2800	/	Very broad, multiple bands. Characteristic of ammonium salts (), masking C-H stretches.
1680 – 1665	(Amide I)	Strong intensity. Slight shift to higher frequency vs free base due to ionic field effects.
1540 – 1520	(Amide II)	Bending vibration mixed with C-N stretch.
780 – 700		Strong, sharp band. Characteristic of alkyl chlorides.

Mass Spectrometry (ESI-MS)

Ionization Mode: Positive (+ESI)

- Parent Ion: The salt dissociates instantly. You observe the protonated free base

.

- Isotopic Pattern: Distinct 3:1 ratio for

and

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m/z (Theoretical)	Ion Identity	Fragmentation Logic
109.0 / 111.0		Protonated molecular ion (Base Peak).
73.0 / 75.0		Loss of HCl (Often observed in source fragmentation).
49.0 / 51.0		Characteristic chloromethyl fragment.

Comparative Performance Analysis

Reactivity: Chloro- vs. Bromo- vs. Iodo-

When synthesizing heterocycles (e.g., via Hantzsch thiazole synthesis), the choice of halogen dictates the reaction kinetics and byproduct profile.

Feature	2-Chloro-	2-Bromo-	2-Iodo-
Leaving Group Ability	Poor (Slow)	Good (Fast)	Excellent (Very Fast)
Reaction Temp	Reflux often required	Room Temp or Mild Heat	0°C to Room Temp
Selectivity	High (Fewer side reactions)	Moderate	Low (Risk of bis-alkylation)
Storage Stability	Months/Years	Weeks (Dark/Cold)	Days (Unstable)

Recommendation: Use 2-Chloroacetohydrazide when the substrate is sensitive to rapid alkylation or when thermodynamic control is required. Use the Bromo- analog only if the Chloro- variant fails to cyclize under reflux.

Stability: HCl Salt vs. Free Base

The free base of 2-chloroacetohydrazide is a nucleophile (hydrazide

) and an electrophile (

) in the same molecule.

- Free Base Risk: Can undergo intermolecular self-alkylation (polymerization) upon long-term storage.
- HCl Salt Solution: Protonation of the hydrazine moiety () deactivates the nucleophile, preventing self-reaction.

Experimental Protocols

Protocol: Synthesis of 2-Chloroacetohydrazide HCl

This protocol minimizes bis-alkylation by using excess hydrazine.

Reagents:

- Ethyl chloroacetate (1.0 eq)
- Hydrazine hydrate (1.5 - 2.0 eq)
- Ethanol (Solvent)^{[2][3]}
- Conc. HCl / Diethyl Ether (for salt formation)

Step-by-Step:

- Preparation: Dissolve Hydrazine hydrate (20 mmol) in absolute ethanol (30 mL) at 0°C.
- Addition: Dropwise add Ethyl chloroacetate (10 mmol) over 30 minutes. Crucial: Keep temperature <5°C to prevent double substitution.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature for 2 hours. Monitor by TLC (EtOAc:Hexane 1:1).
- Workup (Free Base): Evaporate solvent under reduced pressure. The residue is the crude free base.

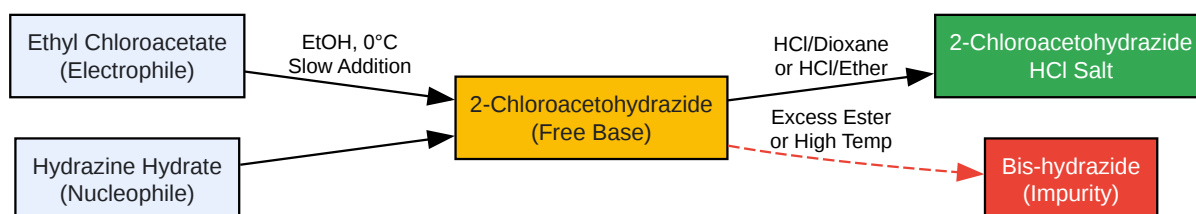
- Salt Formation: Dissolve crude residue in minimum cold ethanol. Add 1.2 eq of HCl (4M in dioxane or conc. aqueous).
- Precipitation: Dilute with Diethyl Ether until turbidity appears. Cool to -20°C.
- Isolation: Filter the white precipitate, wash with cold ether, and dry under vacuum.

Protocol: Spectroscopic Sample Prep

- NMR: Dissolve 5-10 mg in 0.6 mL DMSO-
• Shake well; if cloudy, sonicate (HCl salts can be slow to dissolve).
- IR: Grind 2 mg sample with 100 mg dry KBr and press into a pellet. (Avoid Nujol mull as it obscures C-H region).

Visualization: Synthesis & Decision Logic

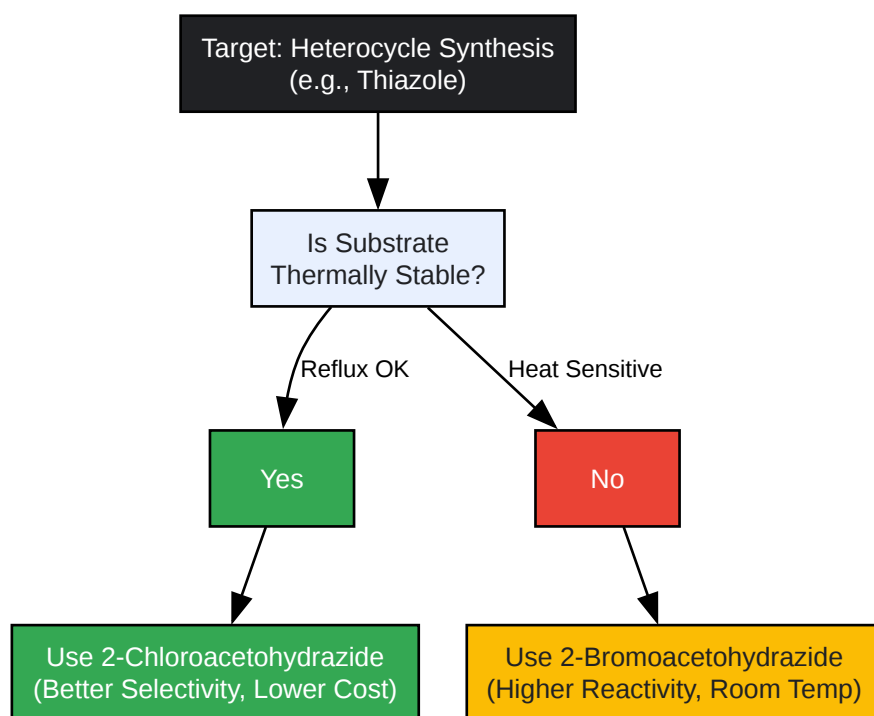
Synthesis Pathway



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Figure 1: Synthesis pathway highlighting the critical temperature control required to avoid the bis-hydrazide impurity.

Halogen Selection Logic



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Figure 2: Decision matrix for selecting between Chloro- and Bromo- linkers based on substrate stability.

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